

Application Notes: FBPase Activity Assay Using MB-07803

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Compound of Interest

Compound Name: MB-07803

Cat. No.: B1676234

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Audience: Researchers, scientists, and drug development professionals.

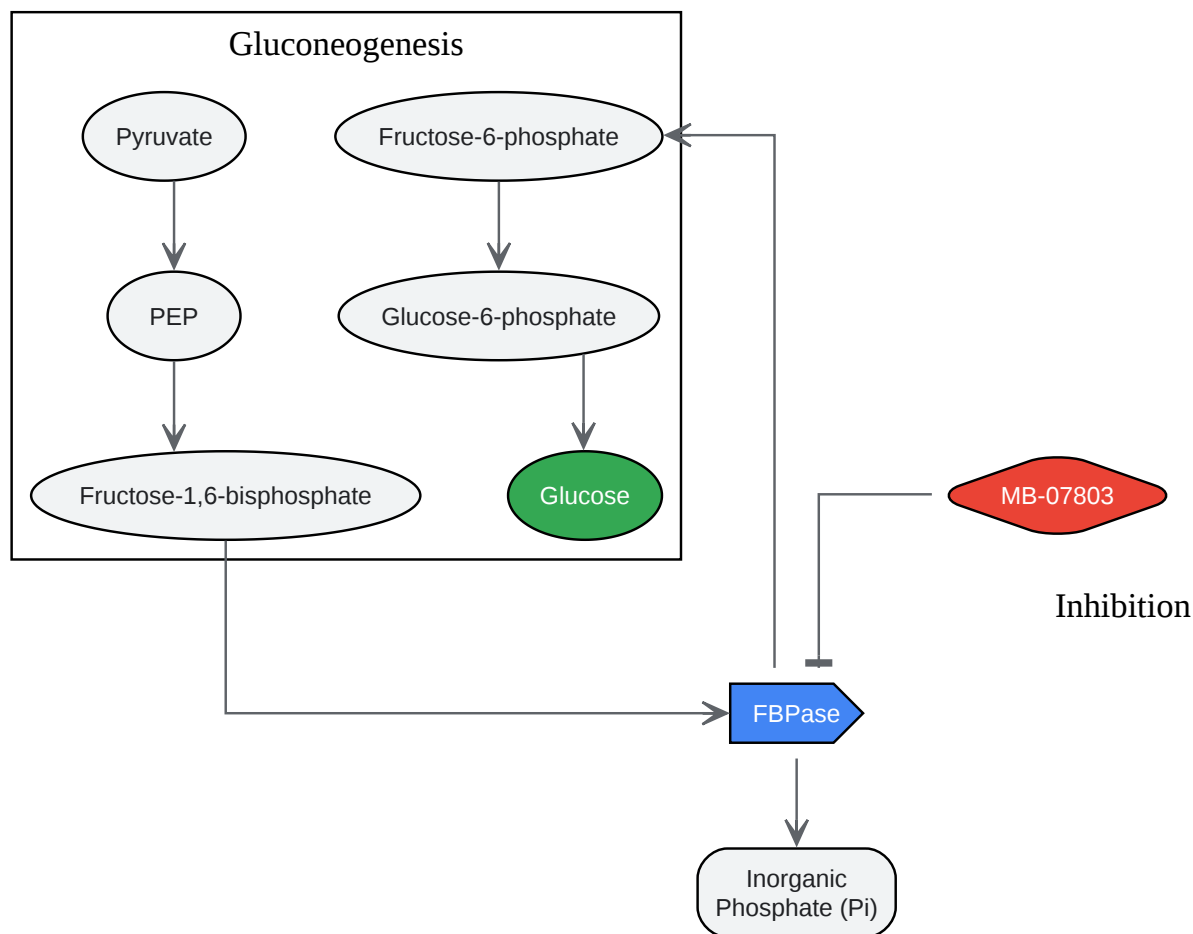
Introduction

Fructose-1,6-bisphosphatase (FBPase) is a critical regulatory enzyme in gluconeogenesis, the metabolic pathway responsible for glucose production in the liver.[1] It catalyzes the hydrolysis of fructose-1,6-bisphosphate to fructose-6-phosphate and inorganic phosphate.[2] As a key rate-limiting step, FBPase is a significant therapeutic target for type 2 diabetes, where excessive hepatic glucose production is a major contributor to hyperglycemia.[3][4] **MB-07803** is an orally available prodrug of a potent, noncompetitive inhibitor of FBPase, making it a valuable research tool for studying gluconeogenesis and a potential therapeutic agent.[5][6] These application notes provide a detailed protocol for performing an FBPase activity assay to evaluate the inhibitory effects of **MB-07803**.

Principle of the Assay

The FBPase activity is quantified by measuring the amount of inorganic phosphate (Pi) produced from the enzymatic hydrolysis of fructose-1,6-bisphosphate. This protocol employs a colorimetric method, where the liberated phosphate reacts with a malachite green-based reagent to form a colored complex. The intensity of this color, which is directly proportional to the amount of phosphate produced, is measured by absorbance spectroscopy. The inhibitory potential of **MB-07803** is determined by measuring the decrease in FBPase activity across a range of inhibitor concentrations.

Involved Signaling Pathway

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Caption: FBPase is a key regulatory point in the gluconeogenesis pathway.

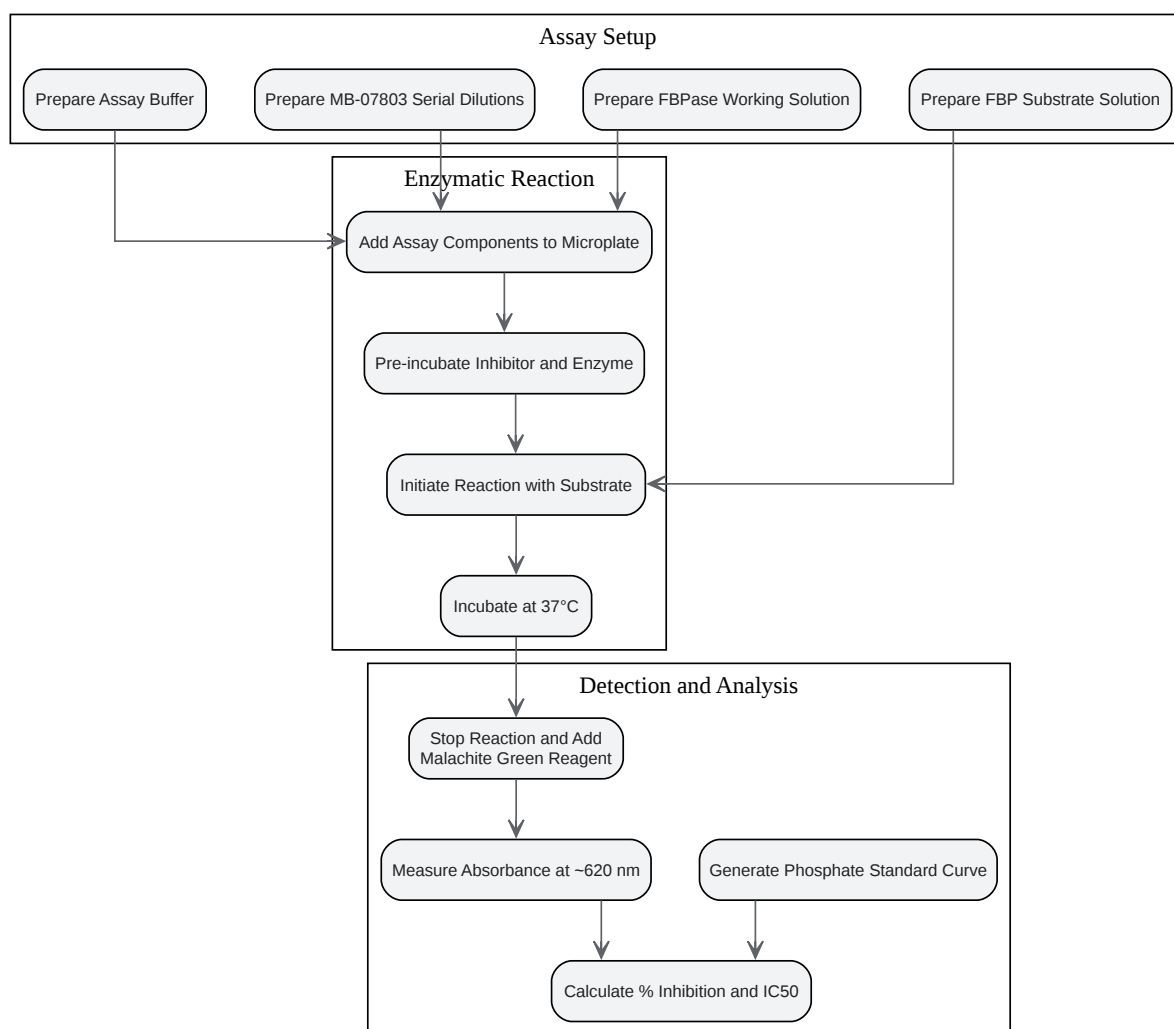
Experimental Protocols

Materials and Reagents

- Recombinant Human FBPase
- **MB-07803**
- Fructose-1,6-bisphosphate (FBP)

- HEPES buffer
- Magnesium Chloride (MgCl_2)
- EDTA
- Bovine Serum Albumin (BSA)
- Malachite Green Phosphate Assay Kit
- Phosphate Standard
- 96-well clear microplates
- Microplate reader

Experimental Workflow



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Caption: A stepwise workflow for the FBPase inhibition assay.

Assay Buffer Preparation

Prepare the assay buffer consisting of 50 mM HEPES (pH 7.4), 150 mM KCl, 2 mM MgCl₂, 1 mM EDTA, and 0.01% BSA.

Reagent Preparation

- **MB-07803** Stock Solution: Prepare a 10 mM stock solution of **MB-07803** in DMSO. Create a serial dilution in the assay buffer to achieve the desired final concentrations for the assay.
- FBPase Working Solution: Dilute the FBPase enzyme in the assay buffer to a final concentration that yields a linear reaction rate for at least 30 minutes.
- FBP Substrate Solution: Prepare a stock solution of Fructose-1,6-bisphosphate in the assay buffer. The final concentration in the assay should be at or near the K_m value for FBPase.

Assay Procedure

- Add 50 µL of assay buffer to all wells of a 96-well plate.
- Add 10 µL of the serially diluted **MB-07803** or vehicle (DMSO) to the appropriate wells.
- Add 20 µL of the FBPase working solution to each well.
- Gently tap the plate to mix and pre-incubate for 15 minutes at room temperature.
- Initiate the enzymatic reaction by adding 20 µL of the FBP substrate solution to each well.
- Incubate the plate at 37°C for 20-30 minutes.
- Stop the reaction by adding 100 µL of the Malachite Green reagent.
- Incubate for an additional 15-20 minutes at room temperature to allow for color development.
- Measure the absorbance at approximately 620 nm using a microplate reader.

Phosphate Standard Curve

- Prepare a series of dilutions of the phosphate standard in the assay buffer.

- Add 100 μ L of each standard concentration to separate wells.
- Add 100 μ L of the Malachite Green reagent to each standard well.
- Incubate and measure the absorbance as described above.
- Plot the absorbance values against the known phosphate concentrations to generate a standard curve.

Data Presentation

The amount of phosphate produced in each reaction well is calculated using the linear regression equation derived from the phosphate standard curve. The percentage of FBPase inhibition is then calculated for each **MB-07803** concentration.

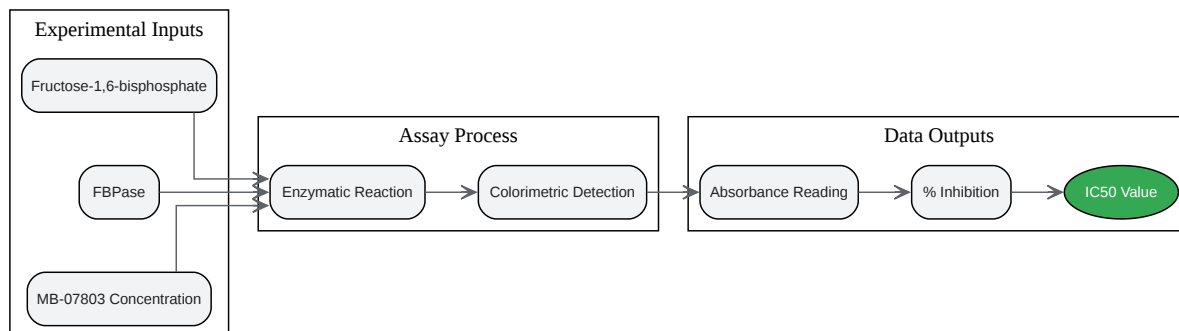
Table 1: Example Data for FBPase Inhibition by **MB-07803**

MB-07803 (nM)	Absorbance (620 nm)	Phosphate (nmol)	% Inhibition
0 (Control)	0.950	12.5	0
10	0.855	11.2	10.4
30	0.713	9.3	25.6
100	0.475	6.2	50.4
300	0.238	3.1	75.2
1000	0.105	1.4	88.8

Note: This data is for illustrative purposes only. Actual results may vary.

The IC₅₀ value, the concentration of inhibitor that causes 50% inhibition of enzyme activity, can be determined by plotting the percent inhibition against the logarithm of the **MB-07803** concentration and fitting the data to a dose-response curve.

Logical Relationships in the Assay



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Caption: The logical progression from experimental variables to the final IC₅₀ value.

Conclusion

This application note provides a comprehensive and detailed protocol for assessing the inhibitory activity of **MB-07803** on FBPase. The described colorimetric assay is a straightforward and sensitive method suitable for characterizing enzyme inhibitors and can be adapted for high-throughput screening. Accurate determination of the IC₅₀ value is essential for evaluating the potency of FBPase inhibitors in the context of drug discovery and development for type 2 diabetes.

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